

Gne-781 working concentration for in vitro cell culture

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GNE-781: Application Notes for In Vitro Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction

GNE-781 is a highly potent, selective, and orally active small molecule inhibitor that targets the bromodomains of the homologous transcriptional coactivators CREB-binding protein (CBP) and p300.[1][2][3][4] Bromodomains are protein modules that recognize acetylated lysine residues, playing a crucial role in the regulation of gene transcription. By inhibiting the CBP/p300 bromodomains, **GNE-781** disrupts the scaffolding of transcriptional machinery at specific gene loci, leading to the modulation of key oncogenes and immune regulatory factors.[1][3]

This document provides detailed protocols and quantitative data for the application of **GNE-781** in in vitro cell culture experiments, focusing on its mechanism of action and its effects on cancer cell lines and immune cells.

Data Presentation: Potency and Selectivity

GNE-781 demonstrates exceptional potency for the CBP and p300 bromodomains, with remarkable selectivity over other bromodomain-containing proteins, particularly the BET family (e.g., BRD4).[1][2][3][5]



Table 1: GNE-781 Inhibitory Potency (IC50) against Purified Bromodomains

Target	Assay Type	IC50
СВР	TR-FRET	0.94 nM
p300	-	1.2 nM
BRET	Cell-free	6.2 nM
BRD4(1)	-	5,100 nM
BRD4(2)	-	12,000 nM
BRPF1	-	4,600 nM
(Data sourced from references[1][2][3][4][6])		

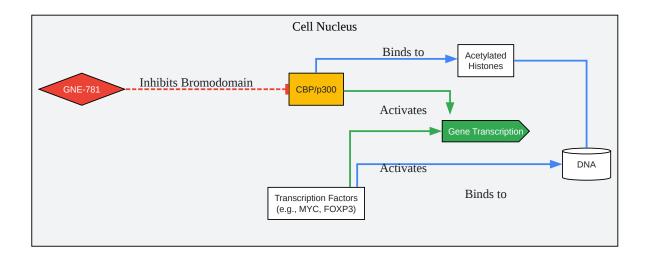
Table 2: GNE-781 Cellular Activity (EC50)

Cell Line	Assay	Target Readout	EC50
MV-4-11 (Leukemia)	Gene Expression	MYC Inhibition	6.6 nM
(Data sourced from reference[3])			

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mechanism of action of **GNE-781** and the workflows for key experimental protocols.

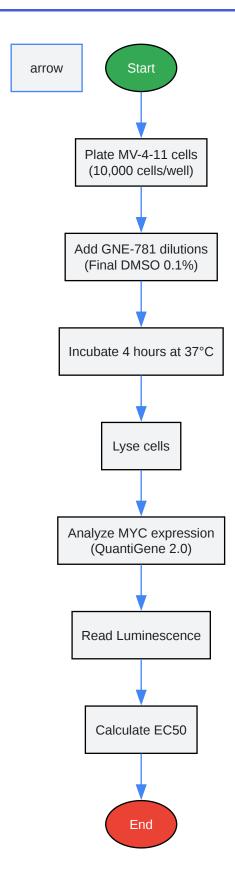




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Caption: GNE-781 inhibits CBP/p300, blocking transcription of target genes like MYC.

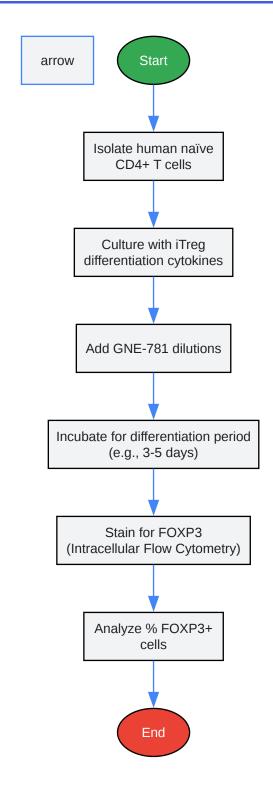




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Caption: Workflow for measuring MYC expression inhibition by GNE-781.





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